

Essential Safety and Handling Guidance for UCPH-101

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Compound of Interest

Compound Name: *Ucph-101*

Cat. No.: *B1683363*

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Disclaimer: A specific Safety Data Sheet (SDS) for **UCPH-101** was not located in the public domain. The following guidance is based on information from supplier product datasheets and general laboratory safety protocols for handling solid chemical compounds and their solutions. Researchers must consult their institution's safety office and perform a risk assessment before handling this compound.

UCPH-101 is a selective, non-substrate inhibitor of the Excitatory Amino Acid Transporter 1 (EAAT1).[1] It is a valuable tool in neuroscience research for studying the role of EAAT1 in various physiological and pathological processes.[2][3] Due to its potent biological activity, meticulous handling is required to ensure personnel safety and experimental integrity.

Chemical and Physical Properties of UCPH-101

Property	Value	Source
Chemical Name	2-Amino-5,6,7,8-tetrahydro-4-(4-methoxyphenyl)-7-(naphthalen-1-yl)-5-oxo-4H-chromene-3-carbonitrile	
Molecular Formula	C ₂₇ H ₂₂ N ₂ O ₃	
Molecular Weight	422.48 g/mol	
Purity	≥98%	
Solubility	Soluble to 25 mM in DMSO	
Storage	Store at +4°C, under desiccating conditions. Solutions should be prepared fresh; if storage is necessary, store at -20°C for up to one month.	
CAS Number	1118460-77-7	

Personal Protective Equipment (PPE) Recommendations

As a precautionary measure, when handling **UCPH-101** powder and its solutions, the following personal protective equipment should be utilized.

Task	Eye Protection	Hand Protection	Protective Clothing	Respiratory Protection
Weighing Powder	Safety glasses with side shields or goggles.	Chemical-resistant gloves (e.g., nitrile).	Fully buttoned lab coat, long pants, and closed-toe shoes.	N95 respirator or higher, especially if not handled in a containment hood.
Dissolving/Diluting	Chemical splash goggles or a face shield.	Chemical-resistant gloves (e.g., nitrile).	Lab coat or chemical-resistant apron over a lab coat.	If not in a fume hood, a respirator with an organic vapor cartridge is recommended.
General Handling	Safety glasses with side shields.	Chemical-resistant gloves (e.g., nitrile).	Fully buttoned lab coat.	Not generally required if handled in a well-ventilated area or fume hood.

Operational Plan for Safe Handling

1. Preparation and Weighing:

- Conduct all weighing and initial dilutions of **UCPH-101** powder within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Use anti-static weighing paper and appropriate tools to handle the powder.
- Ensure the balance is clean before and after use.

2. Dissolution:

- **UCPH-101** is soluble in DMSO. Add the solvent slowly to the vial containing the pre-weighed compound.

- Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
- Prepare solutions fresh for each experiment if possible. If storage is required, store solutions at -20°C for up to one month.

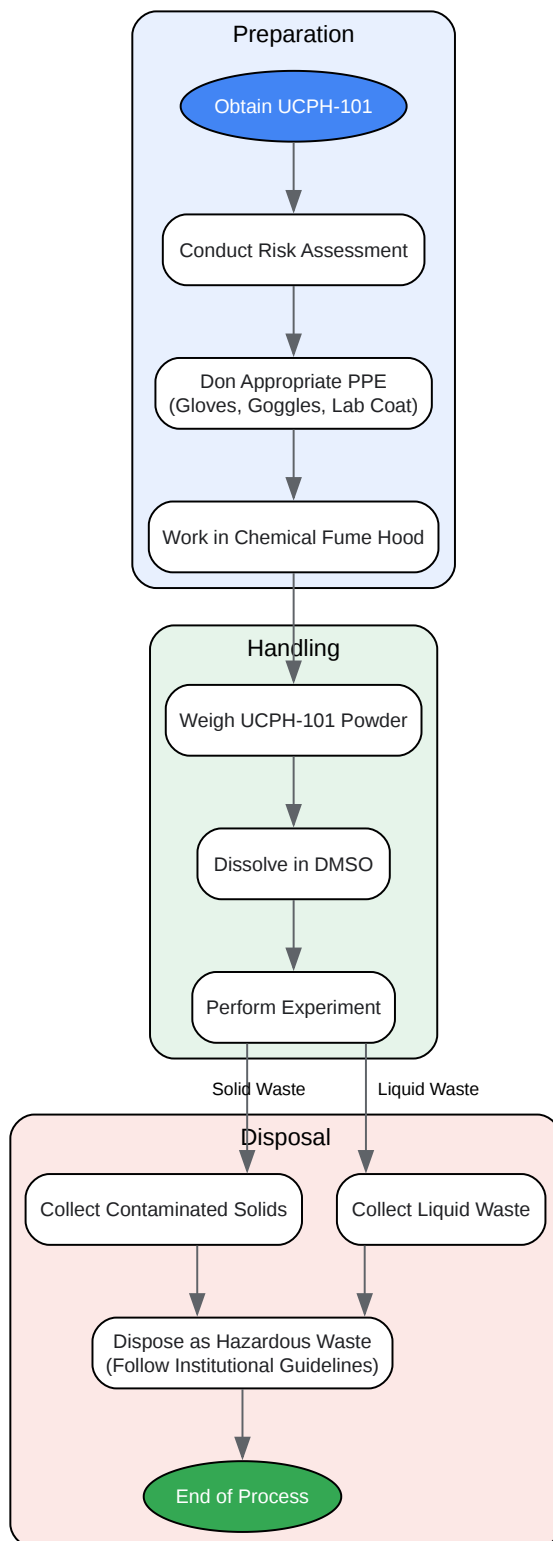
3. Experimental Use:

- When handling solutions of **UCPH-101**, always wear appropriate PPE.
- Avoid direct contact with skin and eyes.
- Work in a well-ventilated area.

Disposal Plan

- Contaminated Materials: All disposable items that have come into contact with **UCPH-101** (e.g., pipette tips, gloves, weighing paper) should be collected in a designated, sealed waste container.
- Liquid Waste: Unused solutions of **UCPH-101** should be collected in a clearly labeled hazardous waste container. Do not dispose of down the drain.
- Disposal Method: All waste must be disposed of in accordance with local, state, and federal regulations for chemical waste. Contact your institution's environmental health and safety department for specific guidance.

Safe Handling Workflow for UCPH-101

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Caption: A logical workflow for the safe handling of **UCPH-101**.

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References

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- 2. UCPH-101, Selective EAAT1 inhibitor (CAS 1118460-77-7) | Abcam [abcam.com]
- 3. Allosteric Modulation of an Excitatory Amino Acid Transporter: The Subtype-Selective Inhibitor UCPH-101 Exerts Sustained Inhibition of EAAT1 through an Intramonomeric Site in the Trimerization Domain - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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